

Proper Disposal Procedures for JYQ-194 (Acid Black 194)

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Compound of Interest

Compound Name: JYQ-194

Cat. No.: B15544475

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Handling and Disposal of **JYQ-194**.

This document provides comprehensive guidance on the proper disposal procedures for **JYQ-194**, also known as Acid Black 194. Adherence to these protocols is crucial for ensuring laboratory safety and minimizing environmental impact.

Chemical Identification and Properties

Property	Value	Reference
Chemical Name	Acid Black 194	[1]
Synonyms	C.I. Acid Black 194, Acidol Black M-SRL, Gryfalan Black RL, Telon Fast Black LD	[2]
CAS Number	61931-02-0	[1]
Molecular Formula	C20H12N3NaO7S	[1]
Molecular Weight	461.38 g/mol	[1][3]
Appearance	Black Powder	[1]
Odor	Odorless	[1]
pH	7.5	[1]

Hazard Identification and Safety Precautions

JYQ-194 (Acid Black 194) is classified as a hazardous substance with the following potential effects:

- **Health Hazards:** Harmful if swallowed, causing stomach discomfort.^[1] It may cause irritation to the eyes, skin, and respiratory tract.^[1] Prolonged or repeated contact may lead to skin irritation.^[1]
- **Environmental Hazards:** Toxic to aquatic life with long-lasting effects.^{[4][5]}

Personal Protective Equipment (PPE) is mandatory when handling **JYQ-194**:

- **Eye Protection:** Chemical safety goggles.^[1]
- **Hand Protection:** Rubber gloves.^[1]
- **Respiratory Protection:** An approved respirator should be used, especially when dust generation is likely.^[1]
- **Skin and Body Protection:** Appropriate protective clothing to minimize skin contact.^[1]

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.^[1] An eyewash station and safety shower must be readily accessible.^[1]

Step-by-Step Disposal Procedures

The proper disposal of **JYQ-194** is critical and must be carried out in accordance with local, state, and federal regulations.

- **Waste Identification:** All waste containing **JYQ-194** must be classified as hazardous waste.
- **Containerization:**
 - Use a dedicated, properly labeled hazardous waste container. The container must be in good condition, compatible with the chemical, and kept tightly closed when not in use.

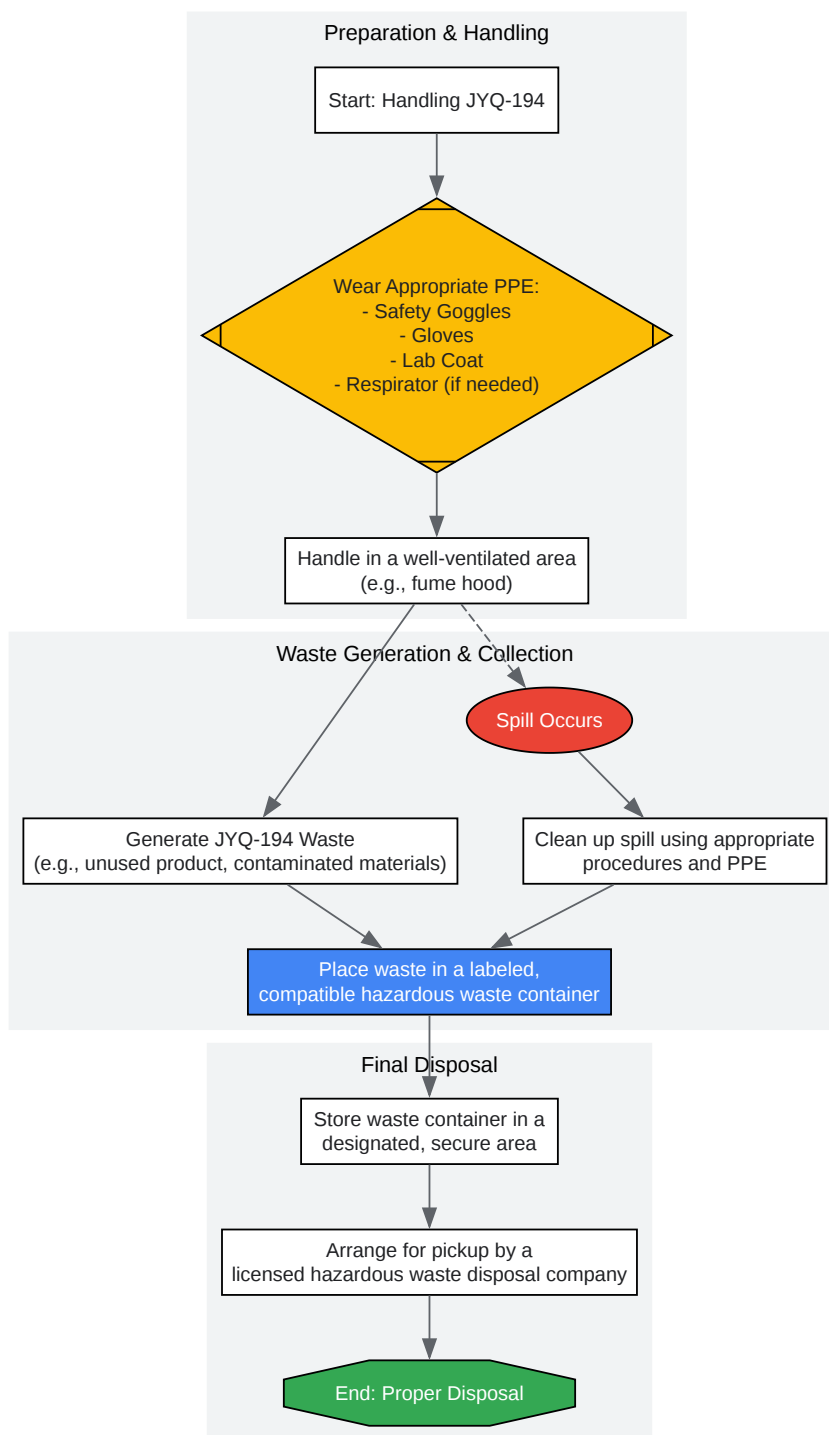
- Label the container clearly as "Hazardous Waste" and include the full chemical name: "Acid Black 194".
- Spill Management:
 - In case of a spill, immediately evacuate the area.
 - Wear the appropriate PPE as outlined above.
 - For small spills, carefully sweep or vacuum the material and place it into the designated hazardous waste container.[\[1\]](#) Avoid generating dust.[\[1\]](#)
 - Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.
- Disposal of Empty Containers:
 - Empty containers that held **JYQ-194** must be treated as hazardous waste unless triple-rinsed. The rinsate should be collected and disposed of as hazardous waste.
- Final Disposal:
 - Store the hazardous waste container in a designated, secure area away from incompatible materials such as strong oxidizing and reducing agents.[\[1\]](#)[\[6\]](#)
 - Arrange for collection by a licensed hazardous waste disposal company. Do not dispose of **JYQ-194** down the drain or in regular trash.

Experimental Protocol: Not Applicable

No specific experimental protocols for the disposal of **JYQ-194** were cited in the reviewed safety data sheets. The disposal procedure follows standard protocols for chemical hazardous waste.

Disposal Workflow

JYQ-194 (Acid Black 194) Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the proper disposal of **JYQ-194** (Acid Black 194).

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